

# Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate molecular formula and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate
Cat. No.:	B153426

[Get Quote](#)

## Physicochemical Profile of Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate

**Abstract:** This technical document provides the core physicochemical properties of **Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate**, a heterocyclic compound relevant in medicinal chemistry and organic synthesis. Key data, including molecular formula and weight, are presented. A structural relationship diagram is included to illustrate the contribution of its constituent chemical moieties to its overall molecular properties.

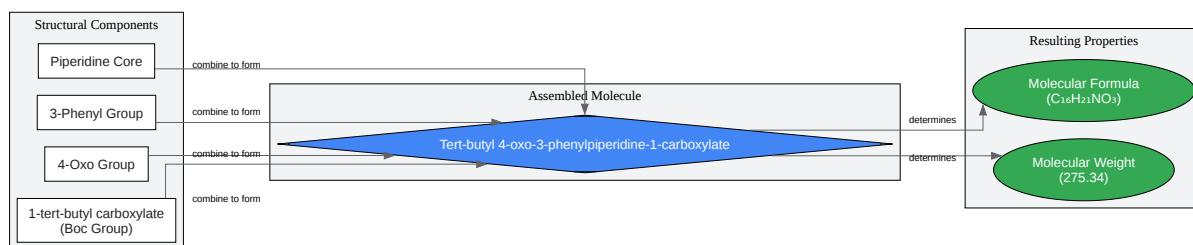
## Core Molecular Data

The fundamental molecular properties of **Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate** have been determined and are summarized below. These values are foundational for stoichiometric calculations, analytical characterization, and further research applications.

Property	Value
Molecular Formula	C <sub>16</sub> H <sub>21</sub> NO <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	275.34 g/mol <a href="#">[1]</a> <a href="#">[2]</a> (Alternate: 275.35 g/mol )

## Structural and Logical Relationships

The molecular structure of **Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate** dictates its chemical identity and properties. The name itself deconstructs the key functional groups appended to the core piperidine ring. The diagram below illustrates the logical relationship between these constituent parts and the resulting molecular formula and weight.



[Click to download full resolution via product page](#)

Fig. 1: Logical flow from structural components to molecular properties.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tert-Butyl 4-oxo-3-phenylpiperidine-1-carboxylate , Package: 100mg , Laibo Chem - Global Labor [globallabor.com.br]
- 2. 1-Boc-3-phenylpiperidin-4-one | 632352-56-8 [chemicalbook.com]

- To cite this document: BenchChem. [Tert-butyl 4-oxo-3-phenylpiperidine-1-carboxylate molecular formula and weight]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b153426#tert-butyl-4-oxo-3-phenylpiperidine-1-carboxylate-molecular-formula-and-weight>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)